

Rivaroxaban Diol vs. Other Metabolites: A Comparative Analysis for Drug Development Professionals

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Compound of Interest

Compound Name: *Rivaroxaban diol*

Cat. No.: *B565196*

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For researchers, scientists, and drug development professionals, a comprehensive understanding of a drug's metabolic profile is paramount for assessing its efficacy and safety. This guide provides a detailed comparative analysis of **Rivaroxaban diol** and other major metabolites of the direct Factor Xa inhibitor, Rivaroxaban.

Rivaroxaban, an oral anticoagulant, undergoes extensive metabolism, leading to the formation of several metabolites. While the parent drug is responsible for the therapeutic effect, its metabolites are generally considered pharmacologically inactive. This guide summarizes the key characteristics of **Rivaroxaban diol** and other significant metabolites, presenting available data on their formation, structure, and biological activity.

Metabolic Pathways of Rivaroxaban

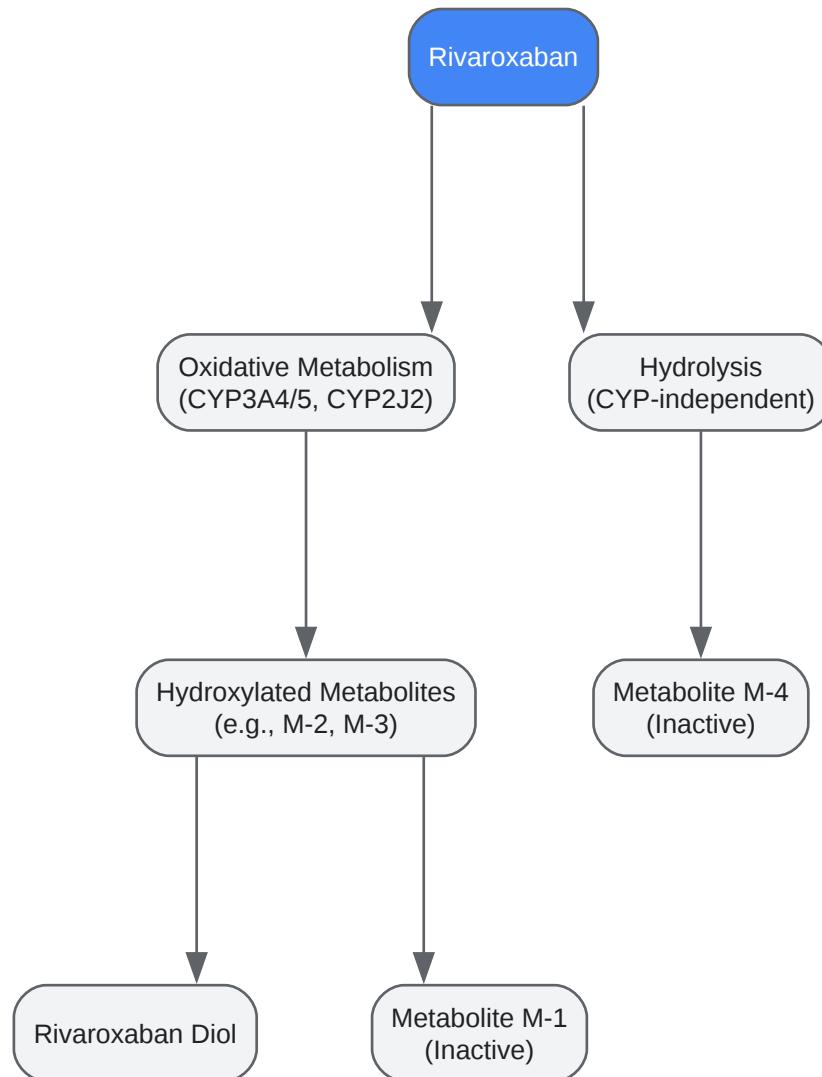
Rivaroxaban is metabolized primarily in the liver through two main pathways:

- Oxidative degradation of the morpholinone moiety: This is the major metabolic route, mediated predominantly by the cytochrome P450 enzymes CYP3A4/5 and CYP2J2. This pathway leads to the formation of several hydroxylated metabolites, including the precursors to **Rivaroxaban diol** and other key metabolites.
- CYP-independent hydrolysis of the amide bonds: This pathway contributes to a lesser extent to the overall metabolism of Rivaroxaban.

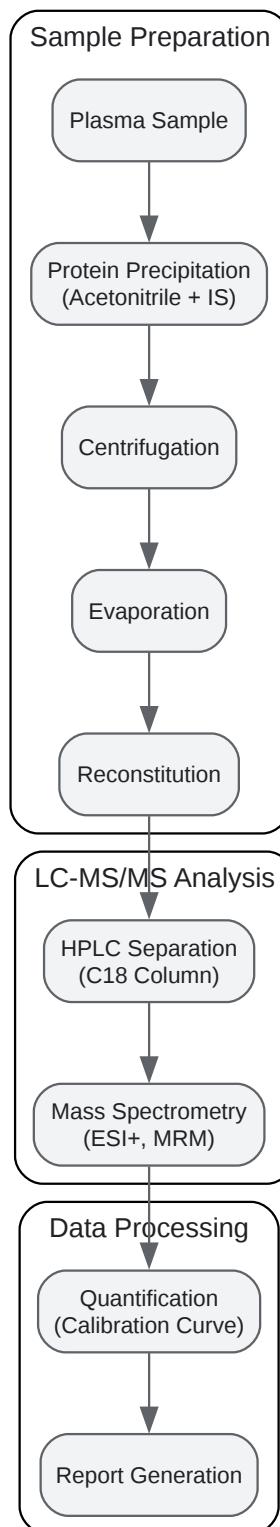
Unchanged Rivaroxaban is the most abundant and the only pharmacologically active component found in human plasma. Its metabolites are considered to have no significant anticoagulant activity.

Below is a diagram illustrating the main metabolic pathways of Rivaroxaban.

Metabolic Pathways of Rivaroxaban



Workflow for Rivaroxaban Metabolite Analysis

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- To cite this document: BenchChem. [Rivaroxaban Diol vs. Other Metabolites: A Comparative Analysis for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b565196#rivaroxaban-diol-vs-other-rivaroxaban-metabolites-a-comparative-analysis>]

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